

Barium Disalicylate: Application Notes and Protocols for Polymer Chemistry

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Compound of Interest

Compound Name: *Barium disalicylate*

Cat. No.: *B15175252*

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Application Notes

Barium disalicylate, the barium salt of salicylic acid, is a specialty chemical with potential applications in polymer chemistry, primarily as a multifunctional stabilizer. While direct, extensive research on **barium disalicylate** in polymer science is not widely published, its utility can be inferred from the well-established functions of its constituent components: barium compounds and salicylates. Barium compounds are recognized as effective heat stabilizers, particularly for polyvinyl chloride (PVC), while salicylates are known for their ability to absorb ultraviolet (UV) radiation.[1][2][3][4] Therefore, **barium disalicylate** is proposed to function as a hybrid stabilizer, offering protection against both thermal and UV degradation of polymers.

The primary proposed application of **barium disalicylate** is as a heat and UV stabilizer for halogenated polymers, most notably PVC. During processing and end-use, PVC is susceptible to degradation by heat and UV radiation, which leads to the release of hydrochloric acid, discoloration, and embrittlement.[1] Barium-containing stabilizers, such as barium stearate and barium-zinc complexes, are widely used to neutralize the liberated HCl and thus prevent this degradation cascade.[1][2] The salicylate moiety in **barium disalicylate** is expected to provide complementary protection by absorbing harmful UV radiation, a mechanism common to other salicylate derivatives used in sunscreens and polymer films.[4][5] Salicylic acid and its derivatives typically exhibit strong absorption in the UVB range (280-320 nm).[4][5][6]

Proposed Mechanism of Action:

- **Heat Stabilization:** The barium carboxylate structure is anticipated to react with and scavenge acidic degradation byproducts like HCl, similar to other barium-based stabilizers. This action prevents the autocatalytic degradation of the polymer.
- **UV Stabilization:** The salicylate portion of the molecule is expected to absorb UV radiation and dissipate the energy through photophysical processes, thereby protecting the polymer backbone from photochemical damage. The aromatic ring and hydroxyl group of the salicylate are key to its UV absorption properties.^{[5][6]}

Potential Advantages:

- **Dual Functionality:** A single additive providing both heat and UV stabilization can simplify formulation and processing.
- **Synergistic Effects:** The combination of heat and UV stabilization in one molecule may offer synergistic protection, leading to improved long-term durability of the polymer.

Experimental Protocols

Protocol 1: Synthesis of Barium Disalicylate

This protocol describes a laboratory-scale synthesis of **barium disalicylate** via a precipitation reaction between salicylic acid and a barium salt.

Materials:

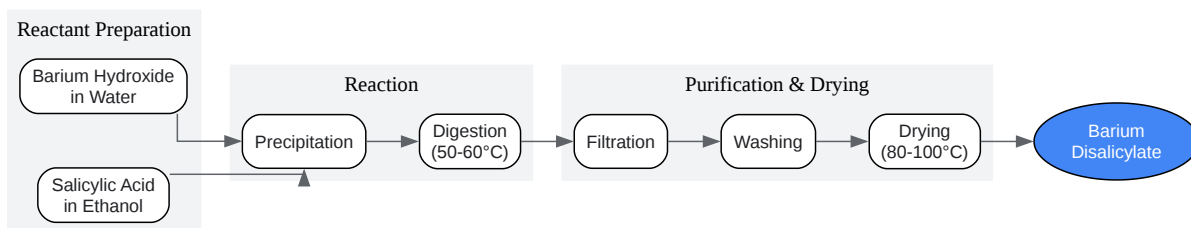
- Salicylic Acid ($C_7H_6O_3$)
- Barium Hydroxide Octahydrate ($Ba(OH)_2 \cdot 8H_2O$) or Barium Chloride ($BaCl_2$)
- Deionized Water
- Ethanol
- Beakers
- Magnetic Stirrer and Stir Bar
- Filtration apparatus (e.g., Büchner funnel and flask)

- Drying Oven

Procedure:

- **Dissolution of Salicylic Acid:** In a beaker, dissolve a calculated amount of salicylic acid in a minimal amount of ethanol with gentle heating and stirring.
- **Preparation of Barium Solution:** In a separate beaker, prepare an aqueous solution of a stoichiometric amount of barium hydroxide octahydrate or barium chloride.
- **Precipitation:** Slowly add the barium salt solution to the salicylic acid solution while stirring vigorously. A white precipitate of **barium disalicylate** should form immediately.
- **Digestion:** Continue stirring the mixture at a slightly elevated temperature (e.g., 50-60 °C) for 1-2 hours to allow the precipitate to fully form and ripen.
- **Filtration and Washing:** Cool the mixture to room temperature and collect the precipitate by vacuum filtration. Wash the filter cake several times with deionized water to remove any unreacted starting materials and byproducts, followed by a final wash with a small amount of ethanol to aid in drying.
- **Drying:** Dry the purified **barium disalicylate** in a vacuum oven at a moderate temperature (e.g., 80-100 °C) until a constant weight is achieved.
- **Characterization:** The final product can be characterized by techniques such as Fourier-Transform Infrared Spectroscopy (FTIR) to confirm the presence of the carboxylate salt and the absence of free salicylic acid, and thermogravimetric analysis (TGA) to determine its thermal stability.

Synthesis Workflow Diagram:



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A schematic overview of the **barium disalicylate** synthesis protocol.

Protocol 2: Incorporation and Evaluation of Barium Disalicylate in PVC

This protocol outlines the procedure for incorporating **barium disalicylate** into a PVC formulation and evaluating its performance as a thermal stabilizer.

Materials:

- PVC resin (e.g., K-value 67)
- Plasticizer (e.g., Dioctyl Phthalate - DOP)
- **Barium Disalicylate** (synthesized or commercial)
- Control Stabilizer (e.g., Barium Stearate)
- Two-roll mill or internal mixer
- Hydraulic press
- Thermogravimetric Analyzer (TGA)
- UV-Vis Spectrophotometer with an integrating sphere for film analysis

- Colorimeter

Procedure:

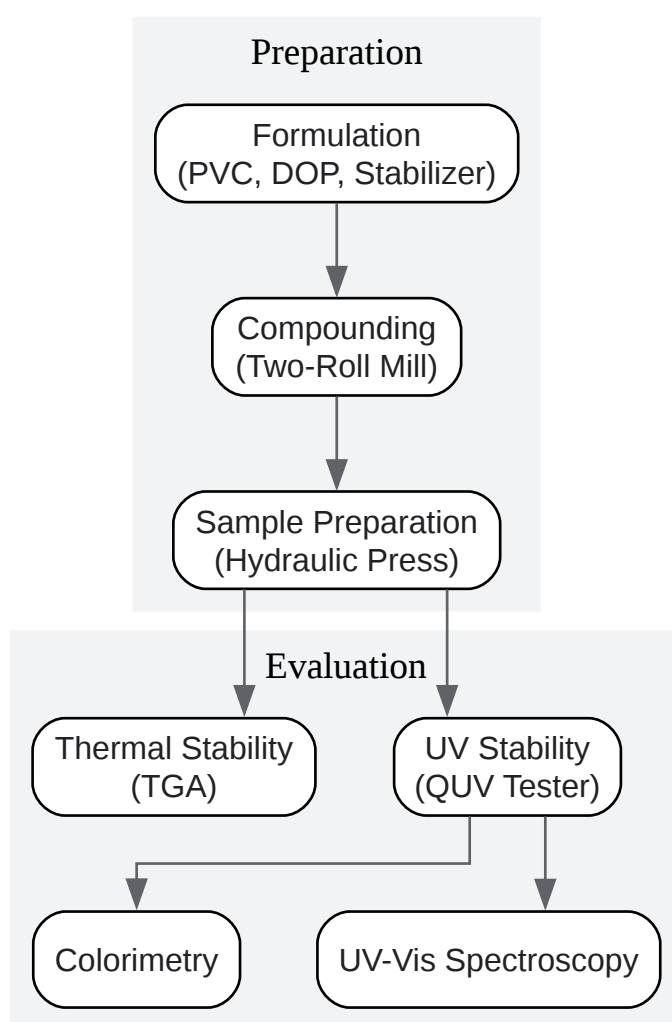
- Formulation Preparation: Prepare several PVC formulations as described in the table below. The components should be accurately weighed.

Component	Formulation 1 (Control - Unstabilized)	Formulation 2 (Control - Barium Stearate)	Formulation 3 (Barium Disalicylate)
PVC Resin	100 phr	100 phr	100 phr
DOP	40 phr	40 phr	40 phr
Barium Stearate	0 phr	2 phr	0 phr
Barium Disalicylate	0 phr	0 phr	2 phr
(phr = parts per hundred parts of resin)			

- Compounding:
 - Pre-mix the components of each formulation in a high-speed mixer.
 - Melt-compound each formulation on a two-roll mill at a temperature of 160-170 °C for 5-10 minutes until a homogeneous sheet is formed.
- Sample Preparation:
 - Press the compounded sheets into films of a defined thickness (e.g., 1 mm) using a hydraulic press at 170-180 °C.
 - Allow the films to cool to room temperature under pressure.
- Evaluation:

- Thermal Stability (TGA): Analyze the thermal decomposition of small samples of each film using a TGA. Heat the samples from room temperature to 600 °C at a rate of 10 °C/min under a nitrogen atmosphere. Record the onset of degradation temperature.
- UV Stability: Expose sections of the films to a UV source (e.g., in a QUV accelerated weathering tester). Periodically measure the color change (yellowness index) using a colorimeter and the UV-Vis transmission spectra to assess degradation.

Experimental Workflow Diagram:



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Workflow for incorporating and evaluating **barium disalicylate** in PVC.

Data Presentation

The following tables present illustrative quantitative data that could be expected from the evaluation of **barium disalicylate** as a stabilizer in PVC, based on the known properties of similar compounds.

Table 1: Thermal Stability of PVC Formulations by TGA

Formulation	Onset of Degradation Temperature (°C)	Temperature at 5% Mass Loss (°C)
Unstabilized Control	~200	~220
Barium Stearate	~230	~250
Barium Disalicylate	~225	~245

This table illustrates the expected improvement in thermal stability with the addition of barium-based stabilizers.

Table 2: UV Stability of PVC Formulations (Yellowness Index after 200 hours of UV Exposure)

Formulation	Initial Yellowness Index	Yellowness Index after 200h	Change in Yellowness Index
Unstabilized Control	2.5	25.0	22.5
Barium Stearate	2.6	18.0	15.4
Barium Disalicylate	2.5	10.0	7.5

This table demonstrates the anticipated superior UV protection offered by the salicylate moiety in **barium disalicylate** compared to a standard heat stabilizer.

Disclaimer: The data presented in Tables 1 and 2 are representative and for illustrative purposes only. Actual experimental results may vary depending on the specific PVC resin, formulation, processing conditions, and the purity of the **barium disalicylate** used.

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